

An In-depth Technical Guide to 1-methyl-1H-pyrazole-3-carboxamide

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Compound of Interest

Compound Name: 1-methyl-1H-pyrazole-3-carboxamide

Cat. No.: B1282752

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Audience: Researchers, Scientists, and Drug Development Professionals

Executive Summary

1-methyl-1H-pyrazole-3-carboxamide is a heterocyclic organic compound featuring a pyrazole ring, a foundational structure in numerous biologically active molecules.[1][2] The pyrazole nucleus, a five-membered ring with two adjacent nitrogen atoms, is a significant pharmacophore that confers a wide spectrum of pharmacological properties, including anti-inflammatory, anticancer, antimicrobial, and analgesic activities.[3][4][5] The carboxamide group is also a privileged scaffold in medicinal chemistry, crucial for forming stable interactions with biological targets and enhancing drug-like properties.[6][7][8] This technical guide consolidates the available information on the synthesis, potential biological significance, and experimental considerations for **1-methyl-1H-pyrazole-3-carboxamide**, positioning it as a molecule of interest for further investigation in drug discovery and materials science.

Core Chemical and Physical Properties

The fundamental properties of **1-methyl-1H-pyrazole-3-carboxamide** are derived from its constituent parts: the N-methylated pyrazole ring and the C3-linked carboxamide functional group. While extensive experimental data for this specific molecule is not widely published, its properties can be inferred from closely related analogs and computational data.

Table 1: Physicochemical Properties

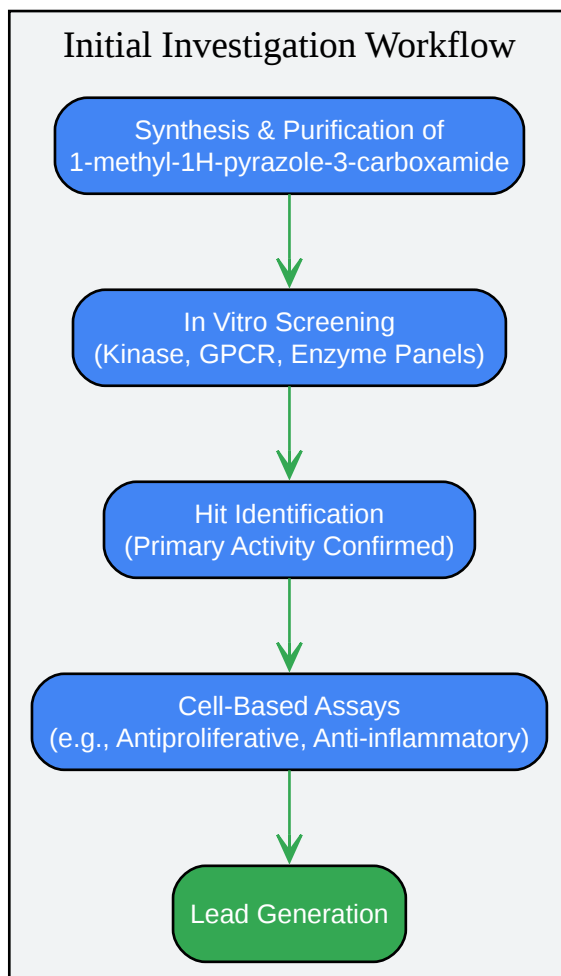
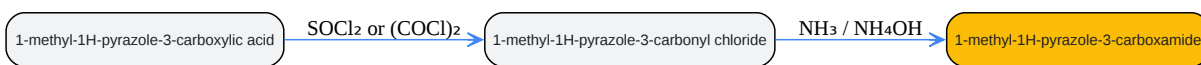
Property	Value / Description	Source
IUPAC Name	1-methyl-1H-pyrazole-3-carboxamide	-
Molecular Formula	C ₅ H ₇ N ₃ O	Inferred from Structure
Molecular Weight	125.13 g/mol	Inferred from Formula
CAS Number	89179-62-4	[9]
Appearance	Likely a white to off-white solid	Inferred from Analogs
Core Structure	Pyrazole	[1][2]
Key Functional Group	Carboxamide	[7]

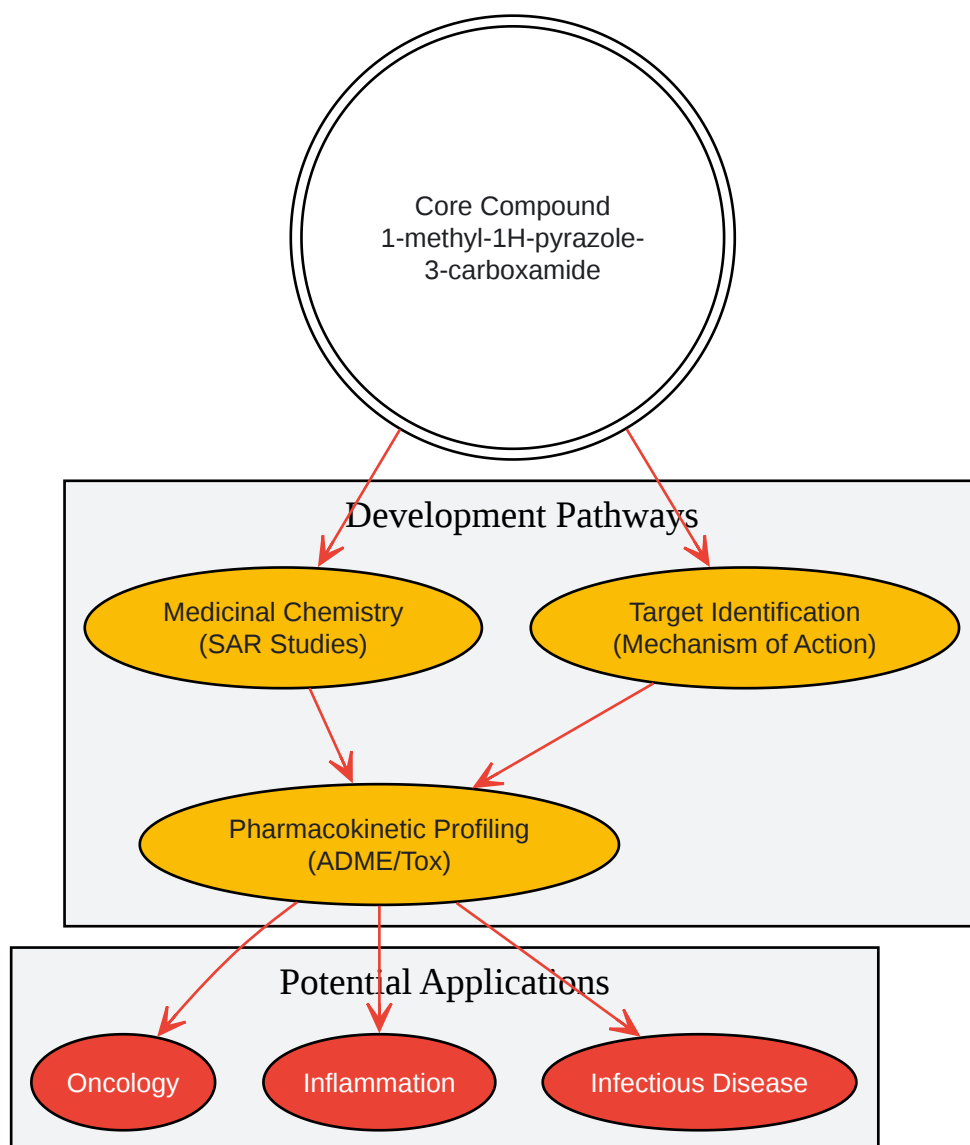
Synthesis and Experimental Protocols

The synthesis of **1-methyl-1H-pyrazole-3-carboxamide** can be achieved through standard organic chemistry methodologies, typically involving the amidation of a corresponding carboxylic acid or its ester derivative.

General Synthesis Pathway

A common and effective route involves a two-step process starting from the commercially available 1-methyl-1H-pyrazole-3-carboxylic acid. The carboxylic acid is first converted to a more reactive acyl chloride, which is then reacted with ammonia to form the final carboxamide product.





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